

The Solubility of Oxine-Copper: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxine-copper

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An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **oxine-copper** (also known as copper 8-quinolinolate or bis(8-quinolinolato)copper(II)) in a range of common solvents.

Oxine-copper is a metal complex with significant applications as a fungicide, antiseptic, and in material preservation.^[1] Its efficacy in various applications is intrinsically linked to its solubility in different media, which governs its bioavailability, formulation possibilities, and environmental fate. This document compiles available quantitative and qualitative solubility data, outlines experimental protocols for solubility determination, and presents a visual workflow for these procedures.

Quantitative Solubility Data

The solubility of **oxine-copper** varies significantly depending on the solvent's polarity and chemical nature. Generally, it is characterized by low solubility in water and many common organic solvents. The following tables summarize the available quantitative data.

Table 1: Solubility of **Oxine-Copper** in Aqueous and Select Organic Solvents

Solvent	Temperature (°C)	Solubility (mg/L)
Water	25	0.07[1]
Methanol	25	116[1]
n-Hexane	25	< 0.01[1]

Table 2: Reported Solubility of a Technical Formulation of **Oxine-Copper** in Various Organic Solvents

Solvent	Temperature (°C)	Solubility (mg/L)
Toluene	20	45.9
Dichloromethane	20	410
Acetone	20	27.6
Ethanol	20	150
Ethyl Acetate	20	28.6

Note: The data in Table 2 is derived from a safety data sheet for a 33.5% w/v suspension concentrate of **oxine-copper** and may not represent the solubility of the pure compound.

Qualitative Solubility Information

For several solvents, precise quantitative data is not readily available in the literature. However, qualitative descriptions of solubility have been reported and are summarized below.

Table 3: Qualitative Solubility of **Oxine-Copper**

Solvent	Solubility Description
Pyridine	Slightly Soluble[1]
Quinoline	Slightly Soluble[1]
Chloroform	Slightly Soluble[1]
Xylene	Slightly Soluble[1]
Dioxane	Slightly Soluble[1]
Ethylene Glycol	Slightly Soluble[1]
Glacial Acetic Acid	Soluble[2]

It is important to note that "slightly soluble" indicates a low but appreciable level of dissolution, whereas "soluble" suggests a much higher capacity for the solvent to dissolve **oxine-copper**.

Experimental Protocols for Solubility Determination

The determination of **oxine-copper**'s solubility can be performed using a variety of established methods. The following protocol outlines a general procedure for determining the concentration of **oxine-copper** in a saturated solution, adapting methods used for its analysis in environmental and agricultural samples.

Objective: To determine the solubility of **oxine-copper** in a specific solvent at a given temperature.

Materials:

- **Oxine-copper** (pure solid)
- Solvent of interest
- Thermostatically controlled shaker or water bath
- Centrifuge and centrifuge tubes or filtration apparatus (e.g., syringe filters with appropriate membrane)

- Volumetric flasks and pipettes
- High-Performance Liquid Chromatograph (HPLC) with a suitable detector (e.g., UV-Vis) or a Liquid Chromatograph-Tandem Mass Spectrometer (LC-MS/MS)
- Analytical balance
- Reference standard of **oxine-copper**

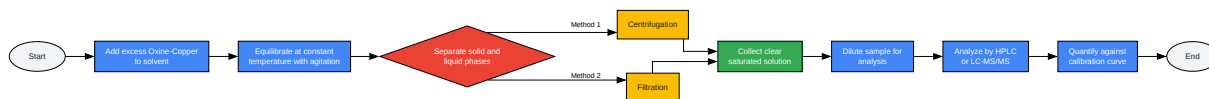
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **oxine-copper** to a known volume of the solvent in a sealed container. The presence of undissolved solid is crucial to ensure saturation.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to allow equilibrium to be reached (e.g., 24-48 hours). The time required may need to be determined empirically.
- Separation of Undissolved Solid:
 - After the equilibration period, allow the solution to stand at the constant temperature to let the excess solid settle.
 - Carefully separate the saturated solution (supernatant) from the undissolved solid. This can be achieved by:
 - Centrifugation: Transfer an aliquot of the mixture to a centrifuge tube and centrifuge at a high speed until a clear supernatant is obtained.
 - Filtration: Draw the supernatant through a syringe filter that is compatible with the solvent and does not adsorb the analyte.
- Quantification of Dissolved **Oxine-Copper**:

- Accurately dilute a known volume of the clear, saturated solution with the appropriate solvent or mobile phase to a concentration within the calibrated range of the analytical instrument.
- Prepare a series of calibration standards of **oxine-copper** of known concentrations.
- Analyze the calibration standards and the diluted sample solution using a suitable analytical method, such as HPLC or LC-MS/MS.
 - HPLC Method Example:
 - Column: Octadecylsilanized silica gel (e.g., C18)
 - Mobile Phase: A mixture of acetonitrile and a buffered aqueous solution (e.g., phosphate buffer). The exact composition may need optimization.
 - Detection: UV-Vis detector at a wavelength where **oxine-copper** has significant absorbance (e.g., ~240-260 nm).
- Construct a calibration curve by plotting the instrument response versus the concentration of the standards.
- Determine the concentration of **oxine-copper** in the diluted sample from the calibration curve.
- Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of **oxine-copper** in the solvent at the specified temperature.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **oxine-copper** solubility.



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Caption: Experimental workflow for determining the solubility of **Oxine-Copper**.

This comprehensive guide provides a foundational understanding of the solubility of **oxine-copper**. For drug development and formulation, further studies to determine the precise solubility in relevant solvent systems and under specific temperature conditions are recommended.

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References

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